

A Comprehensive Technical Guide to Cyclohexyl Nitrite (CAS 5156-40-1)

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Compound of Interest

Compound Name: Cyclohexyl nitrite

Cat. No.: B1213539

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Abstract: This document provides an in-depth technical overview of **cyclohexyl nitrite** (CAS 5156-40-1), an alkyl nitrite with applications ranging from a vasodilator in medical contexts to a reagent in organic synthesis. This guide consolidates critical information on its chemical and physical properties, synthesis protocols, mechanisms of action, and safety data. All quantitative information is presented in structured tables, and key processes are visualized through detailed diagrams to facilitate understanding for research, development, and safety applications.

Chemical and Physical Properties

Cyclohexyl nitrite ($C_6H_{11}NO_2$) is the cyclohexyl ester of nitrous acid.^{[1][2]} It is a colorless, volatile liquid.^[1] Its properties are summarized in the table below.

Property	Value	Unit	Source
Molecular Formula	C ₆ H ₁₁ NO ₂	-	[1][3][4]
Molecular Weight	129.16	g/mol	[2][4][5]
Boiling Point	138.7	°C (at 760 mmHg)	[3]
Density	1.18	g/cm ³	[3]
Vapor Pressure	8.27	mmHg (at 25°C)	[3][6]
Flash Point	36.8	°C	[3]
Water Solubility (log ₁₀ WS)	-2.61	mol/L (Calculated)	[2]
Octanol/Water Partition Coefficient (logP)	2.017	- (Calculated)	[2][3]
Topological Polar Surface Area (TPSA)	38.7	Å ²	[4][7]
Rotatable Bond Count	1	-	[3][4]
Hydrogen Bond Donor Count	0	-	[3][4]
Hydrogen Bond Acceptor Count	3	-	[3][4]
Exact Mass	129.078978594	Da	[3][4]

Identifiers and Descriptors

For unambiguous identification, a compound's various names and structural codes are essential.

Identifier Type	Identifier
CAS Number	5156-40-1
IUPAC Name	cyclohexyl nitrite
Synonyms	Nitrous acid, cyclohexyl ester; N-Cyclohexyl nitrite; O-Nitrosocyclohexanol
InChI	InChI=1S/C6H11NO2/c8-7-9-6-4-2-1-3-5-6/h6H,1-5H2
InChIKey	NRCNZCLHYWKEDX-UHFFFAOYSA-N
Canonical SMILES	C1CCC(CC1)ON=O

Synthesis and Manufacturing

The most prevalent method for synthesizing **cyclohexyl nitrite** is through the direct nitrosation of cyclohexanol.[8] This typically involves the reaction with nitrous acid (HONO), which is highly unstable and therefore generated in situ. The common practice is to react an inorganic nitrite salt, such as sodium nitrite (NaNO₂), with a strong acid like hydrochloric or sulfuric acid in the presence of cyclohexanol.[8]

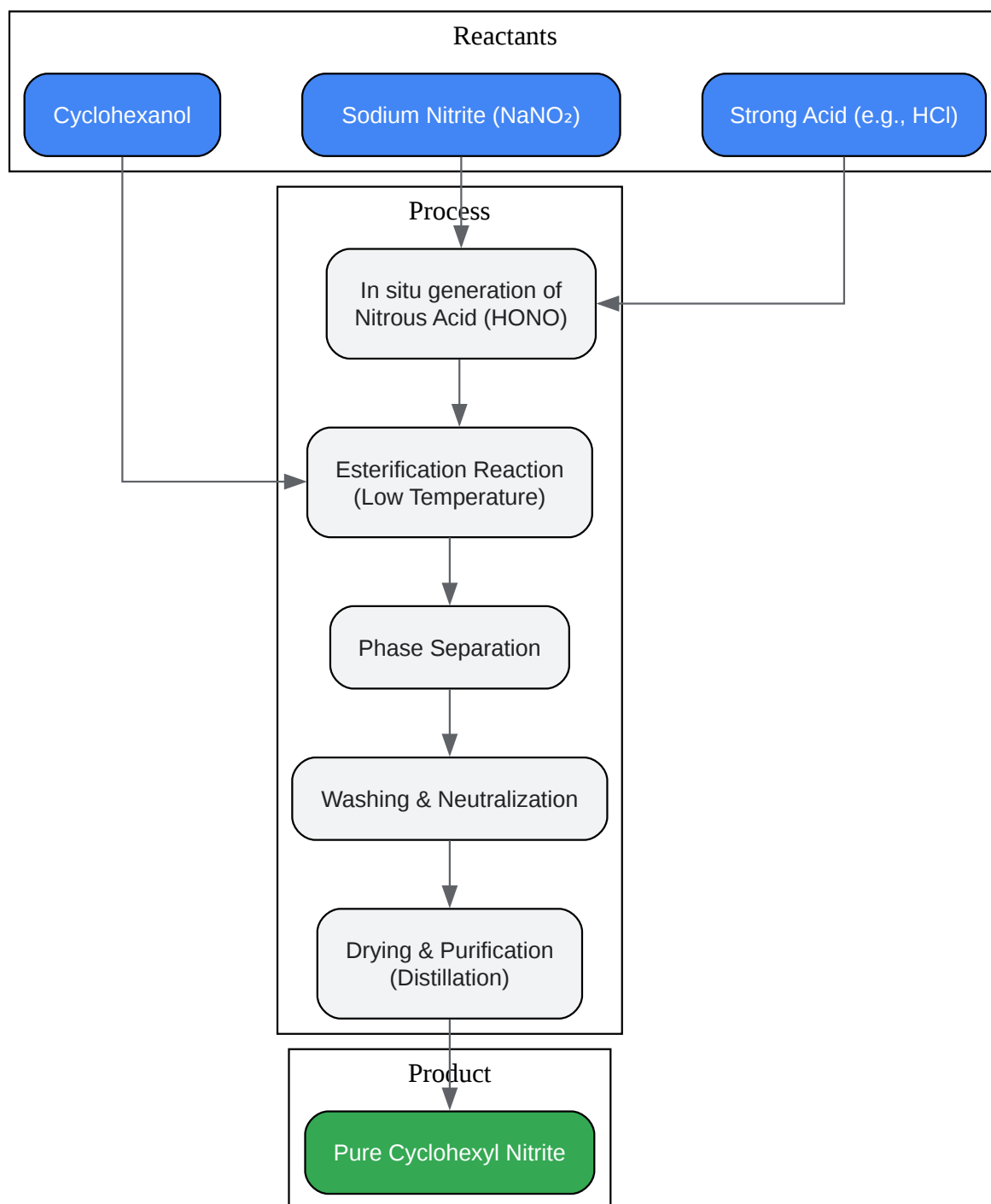
Experimental Protocol: Laboratory Scale Synthesis

This protocol describes a general method for the synthesis of **cyclohexyl nitrite** based on the principles of direct nitrosation.

- **Reaction Setup:** In a flask equipped with a stirrer and a dropping funnel, dissolve cyclohexanol in a suitable organic solvent and cool the mixture in an ice bath to maintain a low temperature, preventing the decomposition of nitrous acid.[8]
- **Nitrosating Agent Preparation:** Prepare an aqueous solution of sodium nitrite. Separately, prepare a dilute solution of a strong acid (e.g., HCl or H₂SO₄).
- **Reaction:** Slowly add the acid to the sodium nitrite solution while maintaining the low temperature. This generates nitrous acid in situ.

- Esterification: The freshly formed nitrous acid then reacts with the dissolved cyclohexanol in an esterification reaction to yield **cyclohexyl nitrite** and water.[8]
- Work-up: After the reaction is complete, the organic layer containing **cyclohexyl nitrite** is separated. It should be washed with water and a mild base (e.g., sodium bicarbonate solution) to remove any remaining acid.
- Purification: The crude product is then dried over an anhydrous salt (e.g., MgSO_4) and purified, typically by distillation, to yield pure **cyclohexyl nitrite**.

Synthesis Workflow Diagram



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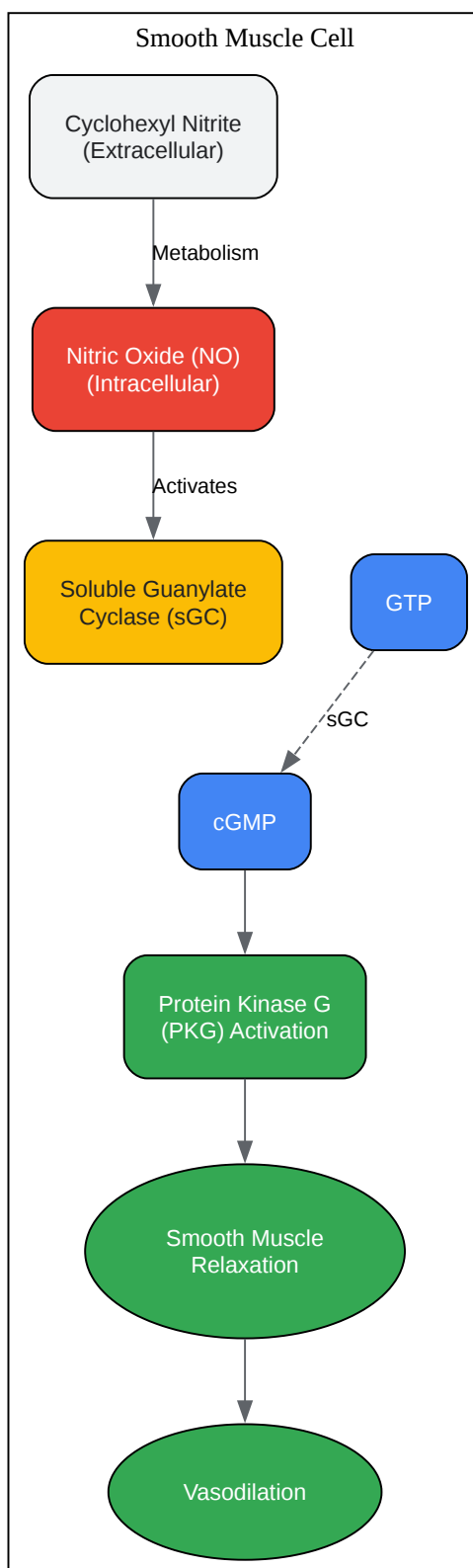
Caption: General workflow for the laboratory synthesis of **cyclohexyl nitrite**.

Chemical Reactivity and Mechanisms of Action

Mechanism of Action: Vasodilation

Like other alkyl nitrites such as amyl nitrite, **cyclohexyl nitrite** functions as an antianginal agent due to its vasodilatory effects.^[1] The mechanism is initiated by the release of nitric oxide (NO), a potent vasodilator.^[9] NO activates the enzyme soluble guanylate cyclase (sGC), which catalyzes the conversion of guanosine triphosphate (GTP) to cyclic guanosine monophosphate (cGMP).^[9] The subsequent increase in intracellular cGMP concentration leads to the relaxation of smooth muscles in blood vessel walls, causing vasodilation.^[9] This reduces cardiovascular resistance and myocardial oxygen demand.^[9]

Signaling Pathway for Vasodilation



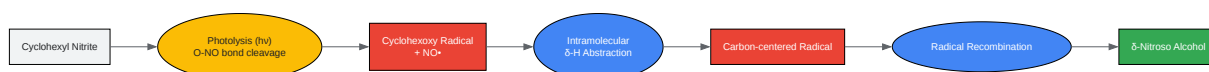
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Caption: Signaling pathway of **cyclohexyl nitrite**-induced vasodilation.

Photochemical Reactions: The Barton Reaction

Cyclohexyl nitrite, as an alkyl nitrite, can participate in the Barton reaction, a photochemical process used to functionalize otherwise inert C-H bonds.[8] The reaction is initiated by the photolysis of the O-NO bond, generating a cyclohexoxy radical.[8] This radical then undergoes a regioselective intramolecular hydrogen atom abstraction from a δ -carbon, forming a carbon-centered radical. This radical subsequently combines with the nitrosyl radical (NO•) to form a δ -nitroso alcohol.[8]

Barton Reaction Workflow



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Caption: Simplified workflow of the Barton Reaction involving **cyclohexyl nitrite**.

Applications

- **Pharmaceutical:** Primarily known for its role as a vasodilator and antianginal agent, similar to other alkyl nitrites.[1]
- **Chemical Synthesis:** It serves as a reagent in organic chemistry, most notably in the Barton reaction for remote C-H bond functionalization.[8] It can also be used in diazotization, nitration, or as an oxidizing agent.[5]
- **Recreational Use:** **Cyclohexyl nitrite** has been used recreationally as a "popper" since around 2020, inhaled for its effects which are described as enhancing sexual experience and relaxing sphincter muscles.[1]

Analytical Methods

Spectroscopic Analysis

Proton Nuclear Magnetic Resonance (^1H -NMR) spectroscopy is a key technique for confirming the molecular structure of **cyclohexyl nitrite**.^[8] It provides detailed information about the hydrogen atoms, allowing for the verification of the cyclohexyl ring protons and the proton on the carbon attached to the nitrite group.^[8]

Experimental Protocol: Colorimetric Quantification of Nitrite

While a specific protocol for **cyclohexyl nitrite** was not found, a general and widely used method for detecting the nitrite functional group is the Griess test. This can be adapted to quantify the compound after hydrolysis or to measure its release in biological systems.

- **Sample Preparation:** Prepare aqueous samples containing the nitrite to be quantified. For **cyclohexyl nitrite**, this may require hydrolysis to release the nitrite ion (NO_2^-). Create a series of calibration standards of known nitrite concentration (e.g., from sodium nitrite).
- **Reagent Preparation:**
 - **Griess Reagent A:** Prepare a solution of sulfanilic acid in dilute acetic acid.
 - **Griess Reagent B:** Prepare a solution of N-(1-Naphthyl)ethylenediamine dihydrochloride (NED) in dilute acetic acid.
- **Reaction:** To a specific volume of the sample or standard in a test tube or microplate well, add Reagent A and incubate for 5-10 minutes. This forms a diazonium salt.
- **Color Development:** Add Reagent B to the mixture and incubate for another 5-10 minutes. The diazonium salt couples with the NED to form a colored azo dye (magenta/purple).
- **Measurement:** Measure the absorbance of the solution at approximately 540 nm using a spectrophotometer or plate reader.
- **Quantification:** Plot a standard curve of absorbance versus the known nitrite concentrations of the standards. Use the absorbance of the sample to determine its nitrite concentration from the curve.

Safety and Toxicology

Cyclohexyl nitrite is a hazardous chemical that requires careful handling. Inhalation of its vapor can lead to headaches and a dangerous drop in blood pressure.^{[1][10]}

Hazard Identification and Classification

Hazard Class	Hazard Statement	GHS Code
Acute Toxicity (Oral)	Harmful if swallowed	H302
Skin Corrosion/Irritation	Causes skin irritation	H315
Serious Eye Damage/Irritation	Causes serious eye irritation	H319
Specific Target Organ Toxicity	May cause respiratory irritation	H335

Source:^[10]

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.
Skin Contact	Wash off with soap and plenty of water. Consult a physician.
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes. Consult a physician.
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Source:^[10]

Appropriate personal protective equipment (PPE), including gloves, safety glasses with side-shields or a face shield, and a lab coat, must be worn when handling this substance.^{[10][11]} Work should be conducted in a well-ventilated area or under a chemical fume hood.^[10]

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